

# In-Depth Technical Guide: Solubility of Ammonium Niobate(V) Oxalate Hydrate

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## Compound of Interest

Compound Name: *Ammonium niobate(V) oxalate hydrate*

Cat. No.: *B8235707*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **ammonium niobate(V) oxalate hydrate** in various solvents. This information is critical for researchers and professionals working with this compound in fields such as materials science, catalysis, and drug development, where it serves as a key precursor for niobium-based materials.<sup>[1]</sup>

## Core Technical Data

**Ammonium niobate(V) oxalate hydrate** is a white crystalline powder.<sup>[1]</sup> Its stability and solubility are considered advantageous for its applications.<sup>[1]</sup>

Chemical Identity:

- Molecular Formula:  $C_4H_4NNbO_9 \cdot xH_2O$ <sup>[1]</sup>
- Molecular Weight: 302.98 g/mol (anhydrous basis)<sup>[2]</sup>
- CAS Number: 168547-43-1<sup>[1]</sup>

## Quantitative Solubility Data

The solubility of **ammonium niobate(V) oxalate hydrate** has been primarily characterized in aqueous solutions. A key patent provides quantitative data on its solubility in water at various

temperatures. This data, originally presented in grams of niobium per liter of water, has been converted to grams of **ammonium niobate(V) oxalate hydrate** per 100 mL of water for easier practical use in a laboratory setting.

Note on Calculation: The following data was calculated based on the molecular weight of the anhydrous form of **ammonium niobate(V) oxalate hydrate** (302.98 g/mol ) and the atomic weight of niobium (92.906 g/mol ). The exact degree of hydration of the solid material can influence the actual solubility.

Table 1: Solubility of **Ammonium Niobate(V) Oxalate Hydrate** in Water

Temperature (°C)	Solubility (g Nb / L H <sub>2</sub> O)	Calculated Solubility (g/100 mL H <sub>2</sub> O)
20	60	19.56
80	160	52.16

Data sourced from patent WO2006029493A1.[3] The patent states that the solubility can vary from 60 to 160 grams of niobium per liter of water at temperatures ranging from 20 to 80 °C.[3]

## Qualitative Solubility in Organic Solvents

While precise quantitative data for the solubility of **ammonium niobate(V) oxalate hydrate** in organic solvents is not widely available in the reviewed literature, some qualitative observations have been noted. The compound exhibits low solubility in several polar aprotic solvents.

Table 2: Qualitative Solubility in Selected Organic Solvents

Solvent	Solvent Type	Solubility
Acetonitrile (MeCN)	Polar Aprotic	Low
Ethyl Acetate (EtOAc)	Polar Aprotic	Low
Acetone	Polar Aprotic	Low
1,2-Dichloroethane (DCE)	Polar Aprotic	Low

## Experimental Protocols

While a specific, standardized protocol for determining the solubility of **ammonium niobate(V) oxalate hydrate** was not found in the literature, a general methodology can be derived from standard practices for solubility determination of inorganic compounds.

Generalized Protocol for Solubility Determination:

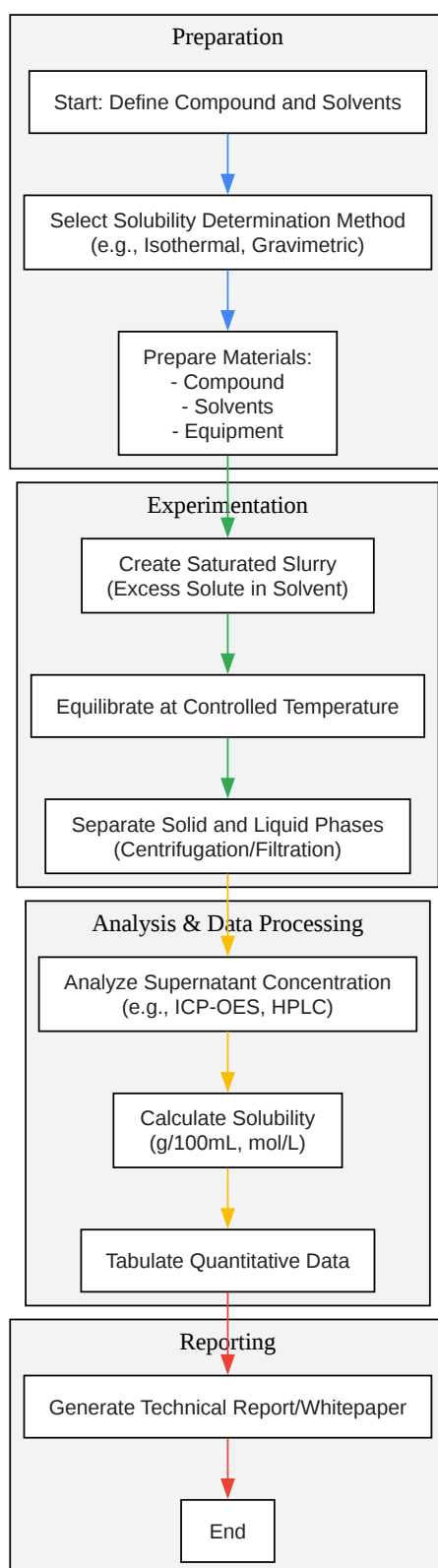
- Materials and Equipment:
  - **Ammonium niobate(V) oxalate hydrate**
  - Solvent of interest
  - Analytical balance
  - Temperature-controlled shaker or water bath
  - Volumetric flasks and pipettes
  - Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or nylon)
  - Inductively Coupled Plasma - Optical Emission Spectrometry (ICP-OES) or other suitable analytical instrumentation for niobium quantification.
- Procedure (Isothermal Method):
  - a. Prepare a series of vials with a known volume of the chosen solvent.
  - b. Add an excess amount of **ammonium niobate(V) oxalate hydrate** to each vial to create a saturated solution.
  - c. Place the vials in a temperature-controlled shaker or water bath set to the desired temperature.
  - d. Agitate the samples for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached. It is advisable to perform preliminary experiments to determine the time required to reach equilibrium.
  - e. After the equilibration period, allow the samples to settle.
  - f. Carefully withdraw a known volume of the supernatant using a pipette, ensuring no solid particles are disturbed.
  - g. Filter the withdrawn aliquot through a syringe filter to remove any remaining solid particles.
  - h. Dilute the filtered solution to a known volume with an appropriate solvent.
  - i. Analyze the concentration of niobium in the diluted solution using a calibrated ICP-OES instrument.
  - j. Calculate the

solubility of **ammonium niobate(V) oxalate hydrate** in the solvent at the specified temperature based on the niobium concentration.

## Visualizations

### Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a chemical compound such as **ammonium niobate(V) oxalate hydrate**.



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A logical workflow for determining the solubility of a chemical compound.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Solubility of Ammonium Niobate(V) Oxalate Hydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8235707#solubility-of-ammonium-niobate-v-oxalate-hydrate-in-different-solvents]

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